

# Troubleshooting aggregation in gold nanoparticle functionalization with ethyl thioglycolate

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## Compound of Interest

Compound Name: Ethyl thioglycolate

Cat. No.: B046877

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## Technical Support Center: Gold Nanoparticle Functionalization

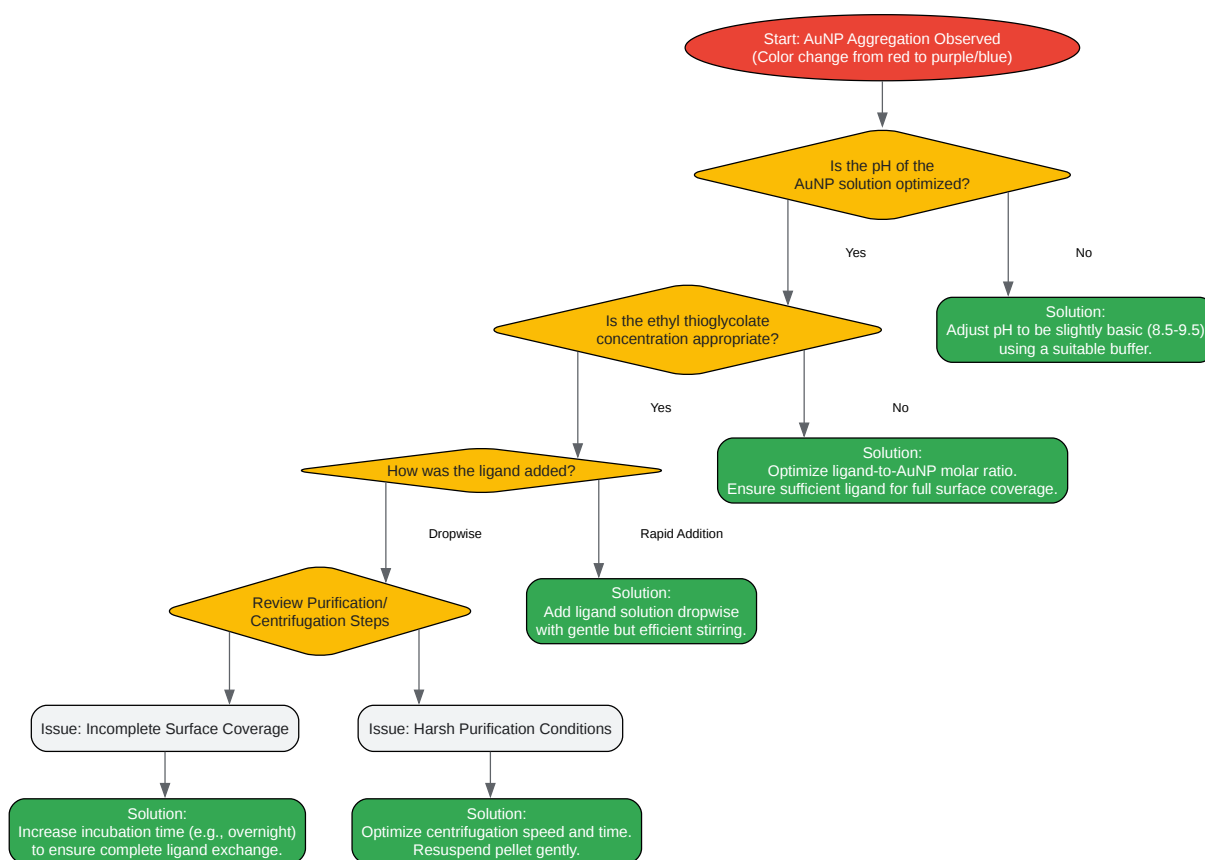
This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering aggregation issues during the functionalization of gold nanoparticles (AuNPs) with **ethyl thioglycolate**.

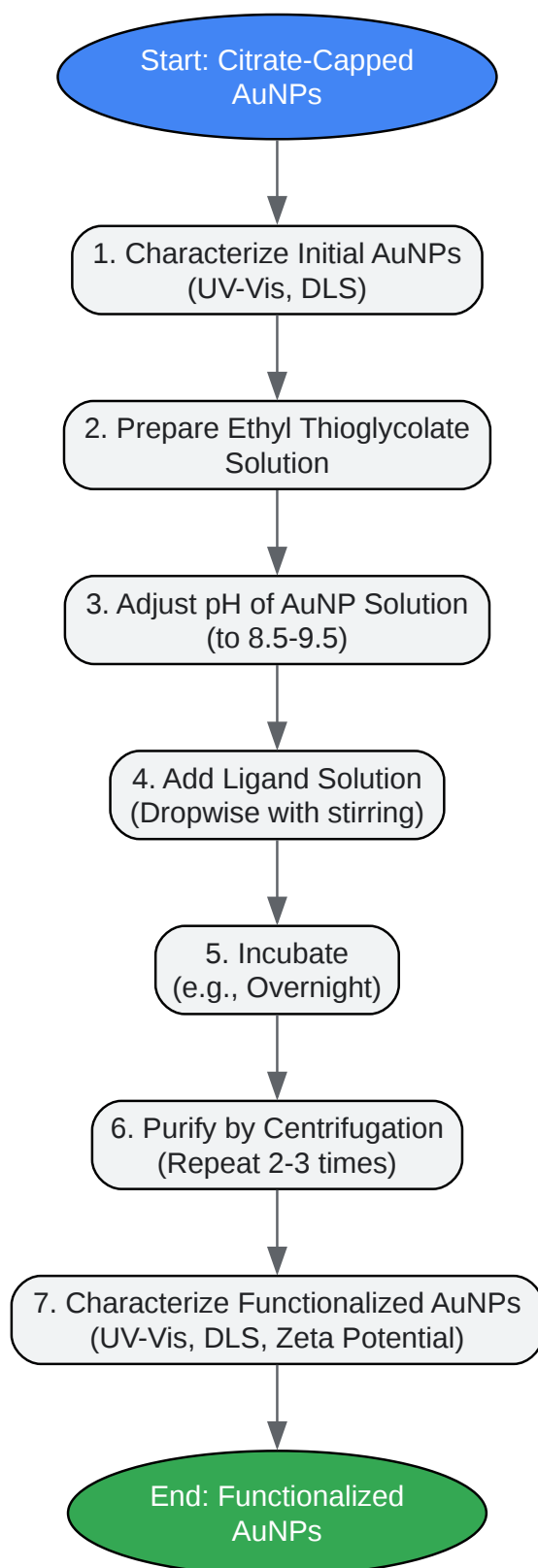
### Troubleshooting Guide

#### Issue: Gold nanoparticle solution changes color from red to purple/blue after adding ethyl thioglycolate.

This color change, also known as a red-shift in the surface plasmon resonance peak, is a primary indicator of nanoparticle aggregation.<sup>[1]</sup> This guide will help you identify and resolve the root cause of this issue.

Troubleshooting Logic Diagram:





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## References

- 1. The effect of phospho-peptide on the stability of gold nanoparticles and drug delivery - PMC [pmc.ncbi.nlm.nih.gov]
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